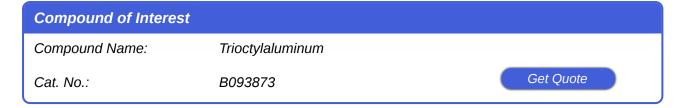


# A Comprehensive Technical Guide to Trioctylaluminum for Researchers and Scientists

Author: BenchChem Technical Support Team. Date: December 2025



An in-depth examination of the properties, synthesis, and applications of **Trioctylaluminum** (TOA), with a focus on its role in Ziegler-Natta polymerization and as a reagent in organic synthesis.

#### Introduction

**Trioctylaluminum** (TOA), a prominent organoaluminum compound, is a vital component in various chemical processes, particularly in the field of polymer science. This guide provides a detailed overview of its chemical and physical properties, synthesis, and key applications, with a special emphasis on its function as a cocatalyst in Ziegler-Natta polymerization. Safety and handling protocols are also addressed to ensure its proper use in a laboratory and industrial setting.

## **Core Properties of Trioctylaluminum**

**Trioctylaluminum** is typically a colorless to pale yellow liquid known for its high reactivity, especially as a Lewis acid and alkylating agent. It is soluble in non-polar organic solvents.

### **Identification and Molecular Characteristics**



Property	Value	Source
CAS Number	1070-00-4	
Molecular Formula	C24H51Al	_
Molecular Weight	366.64 g/mol	_
Synonyms	Tri-n-octylaluminum, TNOA, Aluminum tri-n-octyl	-

**Physicochemical Properties** 

Property	Value	Sou
Appearance	Colorless liquid	
Boiling Point	120-125 °C at 0.1 mmHg (neat)	
Melting Point	< -40 °C	•
Density	0.701 g/mL at 25 °C	
Flash Point	-21 °C (-5.8 °F) - closed cup	•
**Reactivity		•

 To cite this document: BenchChem. [A Comprehensive Technical Guide to Trioctylaluminum for Researchers and Scientists]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093873#trioctylaluminum-cas-number-and-molecular-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com